

# Application of Bromo-Chloro-Butane in Polymer Chemistry: Application Notes and Protocols

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## Compound of Interest

Compound Name: Bromo-chloro-butane

Cat. No.: B8364196

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## Introduction

**Bromo-chloro-butane** is a versatile bifunctional alkyl halide that holds significant potential in polymer chemistry. Its structure, featuring two different halogen atoms (bromine and chlorine), allows for selective chemical transformations, making it a valuable tool for the synthesis of well-defined polymers with specific architectures and functionalities.<sup>[1]</sup> The differential reactivity of the C-Br and C-Cl bonds enables its use as a bifunctional initiator or a chain transfer agent in various polymerization techniques. This document provides detailed application notes and protocols for the potential use of **bromo-chloro-butane** in polymer synthesis, catering to researchers in polymer chemistry and drug development.

## Physicochemical Properties of 1-Bromo-4-chlorobutane

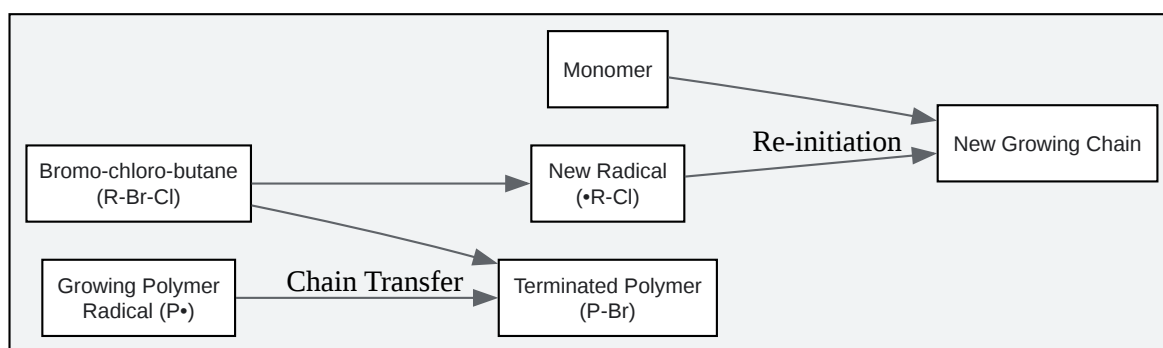
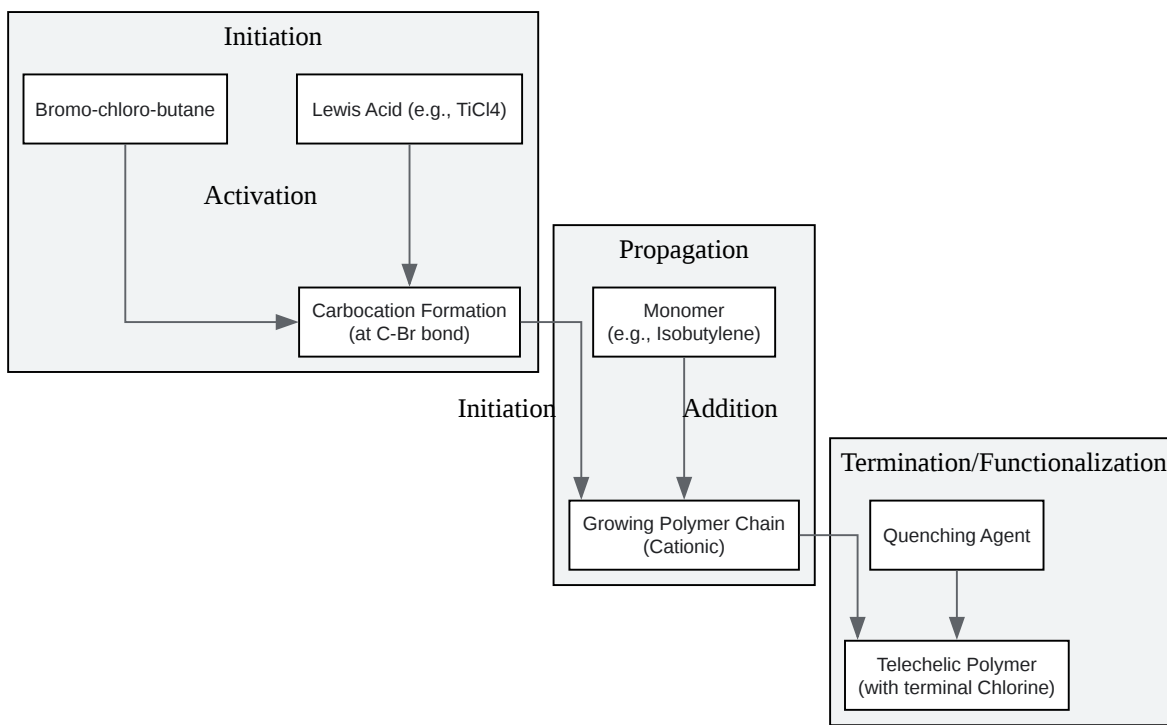
A clear understanding of the physical and chemical properties of the reagent is crucial for its effective application.

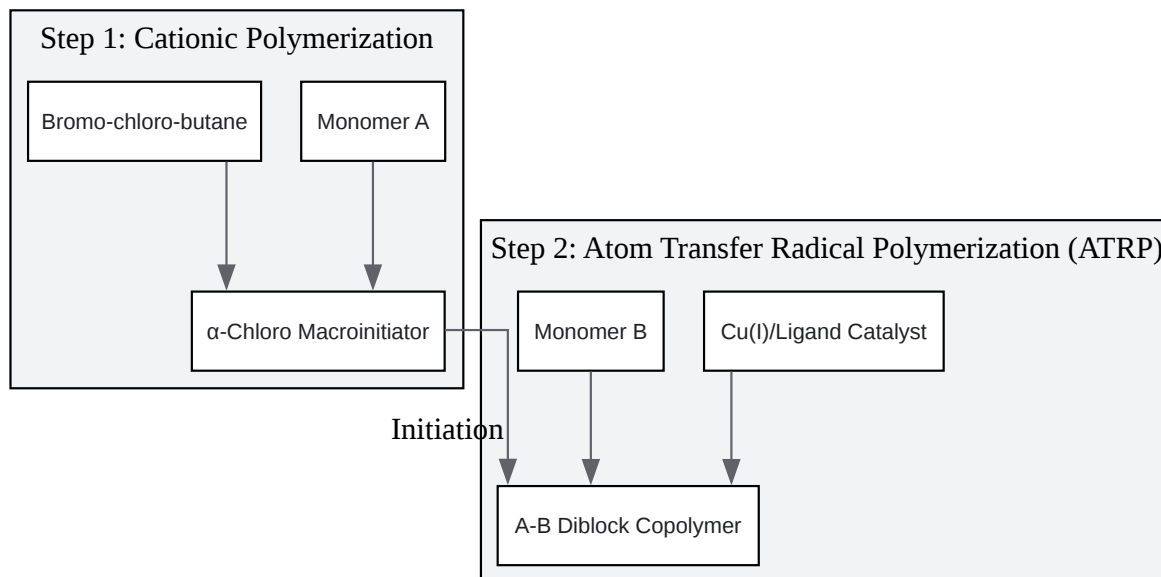
| Property          | Value  |
|-------------------|--|
| CAS Number        | 6940-78-9  |
| Molecular Formula | C4H8BrCl   |
| Molecular Weight  | 171.46 g/mol [2]                                       |
| Appearance        | Colorless to pale yellow liquid                        |
| Boiling Point     | 175-176 °C   |
| Density           | 1.488 g/mL at 25 °C[2]                                 |
| Refractive Index  | 1.4875 (n <sub>20/D</sub> )[2]                         |
| Solubility        | Insoluble in water, soluble in common organic solvents |

## Application in Cationic Polymerization: Bifunctional Initiator

In cationic polymerization, **bromo-chloro-butane** can serve as a precursor to a bifunctional initiator, enabling the synthesis of telechelic polymers (polymers with functional groups at both ends). The more labile carbon-bromine bond can be selectively cleaved to generate a carbocation, which then initiates the polymerization of cationically polymerizable monomers such as isobutylene or vinyl ethers.[3] The less reactive carbon-chlorine bond remains intact at the other end of the initiator, thus becoming a terminal functional group on the resulting polymer chain.

## Logical Workflow for Bifunctional Initiation





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## References

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